

Application Note: Site-Specific Peptide Labeling with Azido-PEG4-Acrylate

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Compound of Interest

Compound Name: Azido-PEG4-Acrylate

CAS No.: 1807539-09-8

Cat. No.: B605845

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Abstract

This guide details the methodology for functionalizing cysteine-containing peptides with **Azido-PEG4-Acrylate**. Unlike traditional maleimide linkers, acrylates offer a stable thioether linkage via the Thiol-Michael addition pathway, resistant to retro-Michael exchange. The incorporated azide moiety serves as a bioorthogonal handle for downstream conjugation via Copper-Free Click Chemistry (SPAAC) or CuAAC. This protocol is optimized for high-purity yield, preserving peptide bioactivity through a pH-controlled, aqueous-compatible workflow.

Strategic Selection: Why Azido-PEG4-Acrylate?

In peptide engineering, the choice of linker defines the stability and solubility of the final conjugate. **Azido-PEG4-Acrylate** is selected for three specific mechanistic advantages:

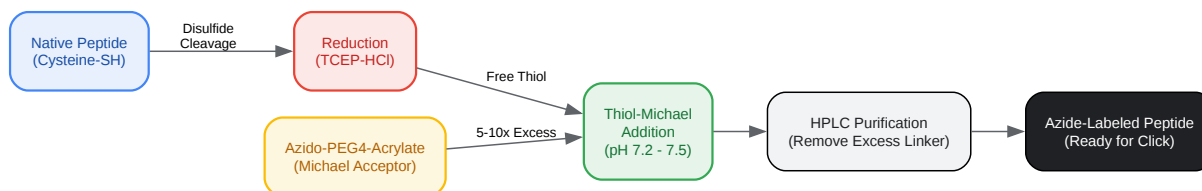
- **Irreversible Conjugation (The Acrylate Advantage):** While maleimides are kinetically faster, they are prone to retro-Michael addition (hydrolysis) in plasma, leading to linker loss. Acrylates form a stable thioether bond that does not undergo ring-opening hydrolysis, ensuring long-term conjugate stability [1].

- **Solubility Engineering (The PEG4 Spacer):** Peptides, particularly hydrophobic sequences, are prone to aggregation. The tetra-ethylene glycol (PEG4) spacer provides essential hydrophilicity, improving the hydrodynamic radius and solubility of the labeled peptide in aqueous buffers [2].
- **Bioorthogonal Versatility:** The terminal azide (-N₃) is chemically inert to biological functional groups (amines, carboxylic acids) but reacts highly specifically with alkynes, enabling "Click" conjugation to fluorophores, surfaces, or drug payloads [3].

Chemical Basis & Workflow[1]

The labeling process relies on two sequential, orthogonal reactions. First, a Thiol-Michael Addition occurs between the peptide's cysteine thiol and the linker's acrylate group. Second, the Azide-Alkyne Cycloaddition (Click Chemistry) couples the peptide to the target.

Visual Workflow



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Figure 1: End-to-end workflow for converting a native cysteine-peptide into a click-ready azide conjugate.

Material Specifications

Property	Specification
Compound Name	Azido-PEG4-Acrylate
Molecular Weight	~273.29 Da
Reactive Group A	Acrylate (Thiol-selective Michael Acceptor)
Reactive Group B	Azide (Click Chemistry handle)
Spacer	PEG4 (Tetraethylene glycol)
Solubility	Water, DMSO, DMF, Methanol
Storage	-20°C (Protect from light and moisture)

Protocol 1: Peptide Reduction (Pre-requisite)

Critical Step: Most cysteine-containing peptides form disulfide dimers upon storage. These must be reduced to free thiols (-SH) for the acrylate to react.

Reagents:

- TCEP-HCl (Tris(2-carboxyethyl)phosphine hydrochloride). Note: Avoid DTT if possible, as DTT can compete for the acrylate, though less aggressively than with maleimides. TCEP is non-volatile and stable. [4]
- Degassed Buffer: PBS (pH 7.2) + 5 mM EDTA. EDTA chelates metals that catalyze re-oxidation.

Procedure:

- Dissolve Peptide: Prepare peptide at 1–5 mM in Degassed Buffer. If insoluble, add up to 20% DMSO.
- Add TCEP: Add TCEP at a 2-fold molar excess relative to the peptide concentration.
- Incubate: 30 minutes at Room Temperature (RT).

- **No Purification Needed:** Unlike DTT, TCEP does not contain a thiol group and does not strictly require removal before adding the acrylate linker, provided the pH is readjusted if TCEP lowers it significantly.

Protocol 2: Thiol-Michael Labeling (The Core Reaction)

Expert Insight: Acrylates react slower than maleimides. While a maleimide might react in 30 minutes, acrylates often require 2–4 hours or overnight incubation. However, the resulting bond is more robust.

Reagents:

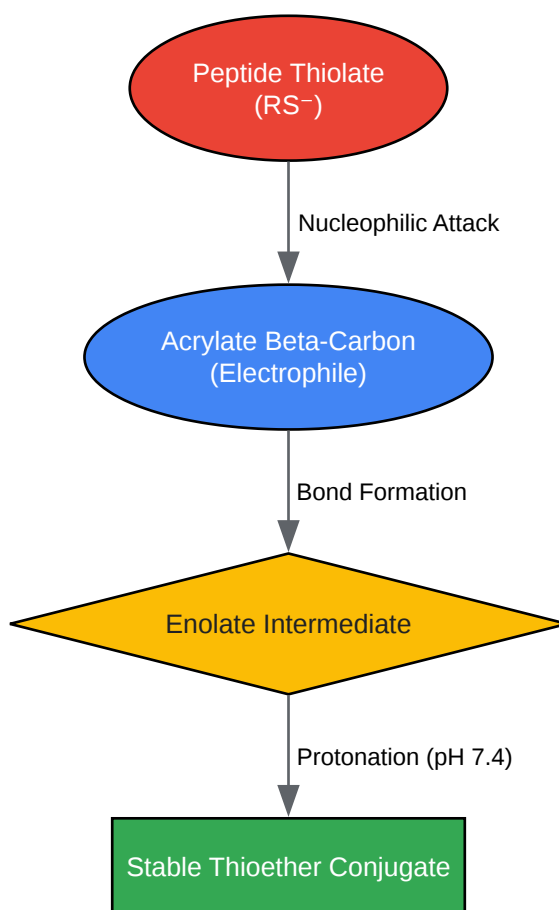
- Reduced Peptide Solution (from Protocol 1).
- **Azido-PEG4-Acrylate** (100 mM stock in anhydrous DMSO).
- Reaction Buffer: PBS, pH 7.2–7.5.

Step-by-Step:

- **Equilibration:** Ensure the peptide solution pH is between 7.2 and 7.5.
 - Why? Below pH 7, the thiol is protonated (-SH) and unreactive. Above pH 8.0, hydrolysis of the acrylate ester or disulfide reformation competes with the reaction [5].
- **Linker Addition:** Add **Azido-PEG4-Acrylate** to the peptide solution at a 5-fold molar excess.
 - Example: If peptide is at 1 mM, add linker to final 5 mM.
 - Tip: Add the linker slowly while vortexing to prevent local precipitation.
- **Incubation:** Incubate at Room Temperature for 4 hours or Overnight at 4°C. Protect from light (azides are light-sensitive).
- **Quenching (Optional):** If not purifying immediately, add excess DTT (10 mM) to quench unreacted acrylate groups.

- Purification:
 - Method: RP-HPLC (C18 column).
 - Gradient: Water/Acetonitrile + 0.1% TFA.
 - Detection: Monitor at 214/220 nm (peptide bond).
 - Verification: Collect peak and verify via ESI-MS. Mass shift = +273.29 Da.

Reaction Mechanism Diagram



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Figure 2: Mechanistic pathway of the Thiol-Michael addition. The thiolate anion attacks the electrophilic beta-carbon of the acrylate.

Protocol 3: Downstream Application (SPAAC Click Reaction)

Once purified, the Peptide-PEG4-N3 can be conjugated to any DBCO-functionalized molecule (e.g., DBCO-Cy5, DBCO-Beads).

- Mix: Combine Peptide-PEG4-N3 (1 eq) with DBCO-Target (1.2 eq) in PBS or water.
- Incubate: 1–2 hours at Room Temperature. No catalyst required.[\[1\]](#)
- Analyze: Verify conjugate formation via SDS-PAGE (for proteins) or HPLC (for small molecules).

Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
Low Labeling Efficiency	Oxidized Thiols (Disulfides)	Re-treat with TCEP; ensure EDTA is in buffer.
Low Labeling Efficiency	pH too low (< 7.0)	Adjust pH to 7.5. Thiolate anion is required for attack.
Precipitation	Hydrophobic Peptide	Add DMSO/DMF (up to 30%) to the reaction buffer.
Multiple Mass Shifts	Non-Specific Amine Labeling	pH was likely > 8. [2] Acrylates can react with N-term amines at high pH. Keep pH < 8. [3]

References

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